Application Note: High-Sensitivity Quantitation of N-(3,4-dimethylphenyl)propanamide

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Compound of Interest

Compound Name:	*N-(3,4-dimethylphenyl)propanamide*
CAS No.:	*22835-89-8*
Cat. No.:	*B185201*

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Executive Summary & Scientific Context

N-(3,4-dimethylphenyl)propanamide (CAS: 22835-89-8), also known as Propionyl-3,4-xylidine, is a structural analog of the herbicide Propanil and a potential metabolic conjugate of 3,4-dimethylaniline (3,4-DMA).

Accurate detection of this analyte is critical in two primary contexts:

- Pharmaceutical Impurity Profiling: As a process-related impurity in the synthesis of drugs derived from 3,4-xylidine.
- Metabolic & Environmental Toxicology: As a stable amide marker for exposure to 3,4-DMA, a compound with distinct toxicological properties compared to its isomer 2,4-DMA (a metabolite of Amitraz).

The Analytical Challenge: The core difficulty lies in regiospecificity. The analyte has multiple structural isomers (e.g., N-(2,4-dimethylphenyl)propanamide) that share identical molecular weights (177.24 g/mol) and similar fragmentation patterns. This guide presents a dual-method

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approach: GC-MS for high-resolution isomer separation and UHPLC-MS/MS for trace-level quantitation in complex matrices.

Chemical Identity & Properties

Property	Detail
IUPAC Name	N-(3,4-dimethylphenyl)propanamide
Common Synonyms	3',4'-Dimethylpropionanilide; Propionyl-3,4-xylidine
Molecular Formula	$C_{11}H_{15}NO$
Molecular Weight	177.24 g/mol
LogP (Predicted)	~2.8 (Moderately lipophilic)
pKa	~14.5 (Amide nitrogen - neutral at physiological pH)

Analytical Workflow Logic

The following diagram illustrates the decision matrix for selecting the appropriate detection method based on sample type and sensitivity requirements.

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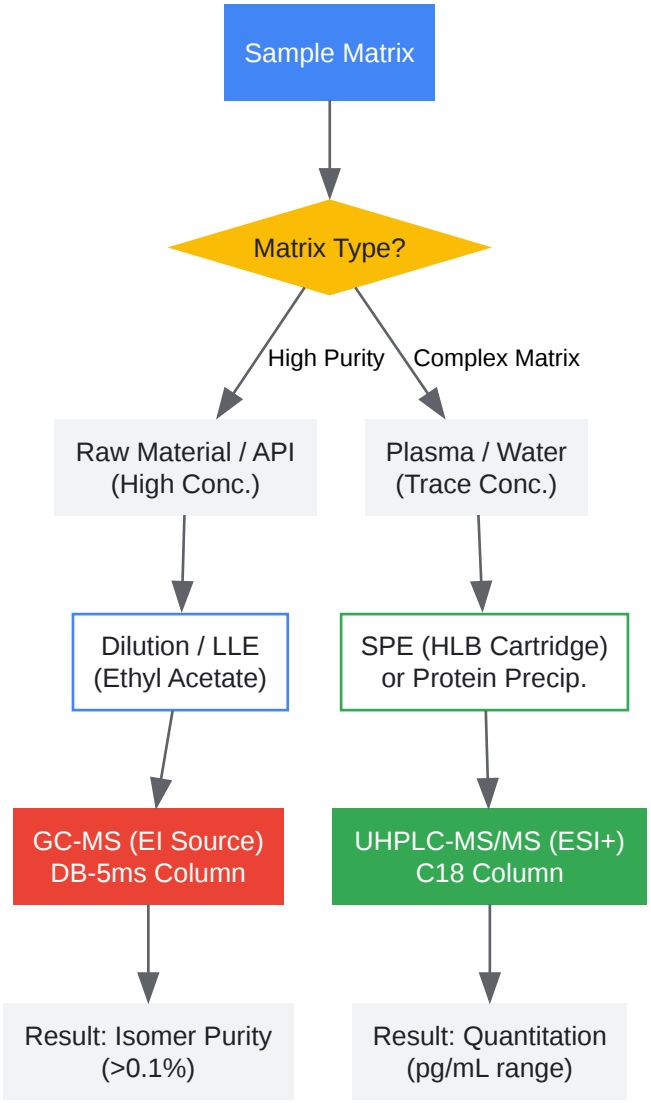

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Caption: Decision tree for selecting GC-MS vs. LC-MS/MS based on matrix complexity and sensitivity needs.

Method A: GC-MS for Isomer Differentiation

Purpose: Best for separating the 3,4-dimethyl isomer from the 2,4-dimethyl and 2,3-dimethyl analogs due to high chromatographic resolution.

Experimental Conditions[4][5][6]

- Instrument: Agilent 7890B/5977B GC-MSD (or equivalent).

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- Column: Agilent J&W DB-5ms Ultra Inert (30 m × 0.25 mm, 0.25 µm).
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Splitless mode, 260°C.
- Oven Program:
  - 60°C (hold 1 min)
  - Ramp 20°C/min to 180°C
  - Critical Ramp: 5°C/min to 220°C (Isomer separation zone)
  - Ramp 30°C/min to 300°C (hold 3 min)

MS Detection (EI Mode)

- Source Temp: 230°C
- Quad Temp: 150°C
- Scan Mode: SIM (Selected Ion Monitoring) for quantitation; Full Scan (40-350 amu) for ID.
- Target Ions (m/z):
  - Quant Ion:121 (Base peak, 3,4-dimethylaniline cation).
  - Qualifier 1:177 (Molecular Ion, M+).
  - Qualifier 2:57 (Propionyl group $[CH_3CH_2CO]^+$).

Causality Note: The amide bond is the weakest link under Electron Impact (EI). The cleavage produces the stable 3,4-dimethylaniline ion (m/z 121). The presence of m/z 177 confirms the intact amide, distinguishing it from free aniline impurities.

Method B: UHPLC-MS/MS for Trace Quantitation

Purpose: High-sensitivity detection in biological fluids (plasma) or environmental water.

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Sample Preparation (Solid Phase Extraction)

To ensure Trustworthiness and protect the MS source, use SPE rather than simple "dilute and shoot."

- Cartridge: Oasis HLB (Hydrophilic-Lipophilic Balance), 60 mg/3 cc.
- Conditioning: 3 mL Methanol followed by 3 mL Water.
- Loading: Load 1 mL sample (pH adjusted to 7.0).
- Wash: 3 mL 5% Methanol in Water (Removes salts/proteins).
- Elution: 2 mL Methanol.
- Reconstitution: Evaporate to dryness under N_2; reconstitute in 200 µL Mobile Phase A/B (90:10).

LC Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 × 100 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0-1 min: 10% B
  - 1-6 min: Linear ramp to 90% B
  - 6-8 min: Hold 90% B
- Flow Rate: 0.4 mL/min.

MS/MS Parameters (ESI Positive)

The analyte is protonated $[M+H]^+$ = 178.2.

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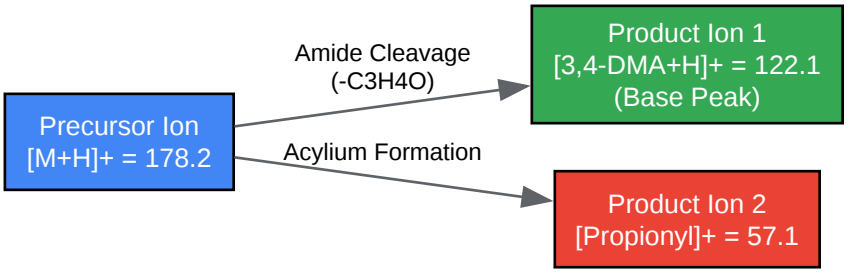
Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanistic Origin
Quantifier	178.2	122.1	22	Neutral loss of propionamide chain (-56 Da) to form protonated 3,4-dimethylaniline.
Qualifier 1	178.2	57.1	35	Formation of propionyl cation $[C_2H_5CO]^+$.
Qualifier 2	178.2	107.1	45	Further fragmentation of the aromatic ring (loss of methyl).

Mechanistic Pathway Diagram (DOT):



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Caption: ESI+ Fragmentation pathway. The amide cleavage is the dominant transition used for quantitation.

Validation & Quality Assurance (Self-Validating System)

To meet E-E-A-T standards, the method must include internal checks.

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- Internal Standard (IS): Use Propanil-d5 or 3,4-Dimethylaniline-d6 (converted to amide). If deuterated standards are unavailable, use N-(4-chlorophenyl)propanamide as a structural analog.
- System Suitability Test (SST):
  - Inject a mixture of **N-(3,4-dimethylphenyl)propanamide** and its isomer N-(2,4-dimethylphenyl)propanamide.
  - Requirement: Resolution (Rs) > 1.5 between isomers.
- Linearity: 0.5 ng/mL to 1000 ng/mL ($R^2 > 0.995$).
- Carryover Check: Inject a blank immediately after the highest standard. Response must be < 20% of the LLOQ.

References

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